

# An In-depth Technical Guide to N-Boc-4-bromopiperidine: Physicochemical Properties

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## Compound of Interest

Compound Name: **N-Boc-4-bromopiperidine**

Cat. No.: **B060578**

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This guide provides essential physicochemical data for **N-Boc-4-bromopiperidine**, a key building block in synthetic organic chemistry, particularly in the development of pharmaceutical compounds. The information is tailored for researchers, scientists, and professionals in drug development.

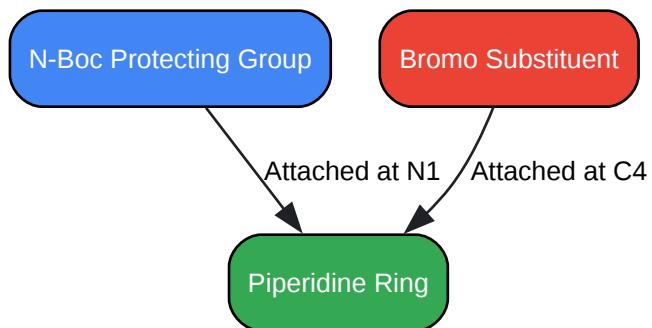
## Physicochemical Data Summary

The fundamental molecular properties of **N-Boc-4-bromopiperidine** are summarized in the table below for quick reference and comparison.

Property	Value
Molecular Formula	C10H18BrNO2 <sup>[1][2][3]</sup>
Molecular Weight	264.16 g/mol <sup>[1][4]</sup>

## Molecular Structure and Connectivity

The structural arrangement of **N-Boc-4-bromopiperidine** is crucial for its reactivity and use in complex molecular synthesis. The following diagram illustrates the logical connectivity of its primary chemical groups.



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Logical relationship of **N-Boc-4-bromopiperidine** components.

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## References

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